

Behavioral Response of Male Codling Moths to Codlemone Plumes: A Technical Guide

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Compound of Interest

Compound Name: Codlemone

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This technical guide provides an in-depth examination of the behavioral and physiological responses of the male codling moth, *Cydia pomonella*, to its primary sex pheromone component, (E,E)-8,10-dodecadien-1-ol, commonly known as **Codlemone**. Understanding these intricate responses is crucial for the development of effective and sustainable pest management strategies, including mating disruption and attract-and-kill techniques. This document summarizes key quantitative data, details common experimental protocols, and visualizes the underlying biological pathways.

Behavioral Responses to Codlemone Plumes

Male codling moths exhibit a distinct and sequential behavioral repertoire upon encountering a **Codlemone** plume. This response is critical for locating a calling female for mating. The typical upwind flight path is not a simple direct line but a complex series of maneuvers guided by the filamentous structure of the pheromone plume. The ultimate goal of this searching behavior is to reach the plume source, which in a natural context would be a female moth.^[1] In pest management scenarios, this source is often a synthetic lure.^{[2][3]}

The primary mechanism of mating disruption using synthetic pheromones is often described as "competitive attraction" or "false-plume-following," where synthetic dispensers compete with calling females for male attention.^{[2][4]} High concentrations of synthetic pheromone can also lead to sensory overload, inhibiting the male's ability to locate any pheromone source.^{[1][5]}

Influence of Host Plant Volatiles

The behavioral response to **Codlemone** is significantly modulated by the presence of host plant volatiles, particularly pear ester (ethyl (E,Z)-2,4-decadienoate).[6] This kairomone, emitted by host fruit, acts synergistically with **Codlemone**, enhancing the attraction of male moths.[6] This synergy is not just behavioral but is also reflected at the neurological level, where olfactory neurons for both compounds project to the same processing center in the male brain.[6] The addition of pear ester to **Codlemone** lures can increase trap captures of both male and female moths.[3]

Quantitative Behavioral and Electrophysiological Data

The following tables summarize quantitative data from various studies on the behavioral and electrophysiological responses of male codling moths to **Codlemone** and other semiochemicals.

Table 1: Wind Tunnel Behavioral Responses of Male Codling Moths to **Codlemone**

Lure Composition	Concentration	% Taking Flight	% Upwind Flight	% Source Contact	Reference
Codlemone	10 µg	Not Reported	Not Reported	Data reported as mean location of first contact	[7]
Codlemone	0.1 mg	Near elimination of orientation after pre-exposure	Near elimination of orientation after pre-exposure	Not Reported	[8]
Codlemone + Pear Ester (1:1)	0.1 mg	No difference from Codlemone alone after pre-exposure	No difference from Codlemone alone after pre-exposure	Not Reported	[8]

Table 2: Electroantennogram (EAG) Responses of Male Codling Moths to **Codlemone** and Analogs

Compound	Dose	Relative EAG Response (% of Codlemone)	Notes	Reference
Codlemone	Not Specified	100	Main pheromone component	[9]
F(10,11)-codlemone	Not Specified	~100	Fluorinated analog, not significantly different from Codlemone	[9]
Cl-codlemone	Not Specified	Significant response	Chlorinated analog	[9]
(E,Z)-8,10-dodecadien-1-ol	10x dose of Codlemone	Comparable to Codlemone	Geometric isomer	[10]
(Z,E)-8,10-dodecadien-1-ol	10x dose of Codlemone	Comparable to Codlemone	Geometric isomer	[10]
(Z,Z)-8,10-dodecadien-1-ol	10x dose of Codlemone	Comparable to Codlemone	Geometric isomer	[10]

Table 3: Field Trap Captures with Different Lure Compositions

Lure Type	Lure Loading	Mean Trap Capture (Moths/trap)	Orchard Condition	Reference
Codlemone	11 - 67 μ g/day release rate	Not significantly different within this range	Non-mating disruption	[11]
Codlemone	11 - 134 μ g/day release rate	Decreasing linear trend	Non-mating disruption	[11]
Pear Ester	0.1 mg	Lower than 10.0 and 50.0 mg lures	Mating disruption	[12]
Pear Ester	10.0 mg	Significantly higher than 0.1 mg lure	Mating disruption	[12]
Pear Ester	50.0 mg	Significantly higher than 0.1 mg lure	Mating disruption	[12]
Codlemone	Not Specified	Higher than pear ester in first flight (2000)	Mating disruption	[13]
Pear Ester	Not Specified	Higher than codlemone in first flight (2001, 2002)	Mating disruption	[13]

Experimental Protocols

Detailed methodologies are essential for the replication and validation of research findings. The following sections describe standard protocols for key experiments in the study of codling moth olfaction and behavior.

Wind Tunnel Bioassay

Wind tunnel assays are the gold standard for studying the flight behavior of moths in response to a pheromone plume under controlled conditions.

Objective: To quantify the behavioral responses (e.g., activation, upwind flight, source contact) of male codling moths to a **Codlemone**-baited lure.

Materials:

- Plexiglass wind tunnel (e.g., 230 cm x 90 cm x 90 cm) with controlled airflow (e.g., 0.3 m/s), temperature (e.g., 25-26°C), humidity (e.g., 75% r.h.), and lighting (e.g., 0.3 lux red light).[\[14\]](#)
- Pheromone lure (e.g., rubber septum or filter paper) loaded with a known quantity of synthetic **Codlemone**.[\[7\]](#)[\[14\]](#)
- Release cage for individual male moths.[\[14\]](#)
- Video recording equipment for behavioral analysis.

Procedure:

- Acclimation: Place naive male moths (e.g., 24-96 hours old) individually in release cages and allow them to acclimate to the wind tunnel conditions for at least 60 minutes before the scotophase (dark period).[\[14\]](#)[\[15\]](#)
- Lure Placement: Position the **Codlemone** lure at the upwind end of the wind tunnel.[\[14\]](#)
- Moth Release: Introduce a single male moth into the downwind end of the tunnel.[\[14\]](#)
- Observation: Record the moth's behavior for a set period (e.g., 2 minutes).[\[14\]](#) Behavioral parameters to score include:
 - Taking Flight (TF): The moth initiates flight.
 - Orientation Flight (OR): The moth flies upwind in a zigzagging pattern within the plume.
 - Halfway Upwind (HW): The moth successfully navigates to the midpoint of the tunnel.

- Source Approach (APP): The moth comes within a defined distance (e.g., 10 cm) of the lure.
- Source Contact/Landing (LA): The moth lands on or makes contact with the lure or its immediate vicinity.^[14]
- Data Analysis: Analyze the percentage of moths exhibiting each behavior. Statistical tests (e.g., chi-square) can be used to compare responses to different treatments.

Electroantennography (EAG)

EAG measures the overall electrical response of the entire antenna to an odorant stimulus, providing a measure of the sensitivity of the antennal olfactory receptor neurons.

Objective: To determine the relative sensitivity of the male codling moth antenna to **Codlemone** and its analogs.

Materials:

- Male codling moth antenna.
- Micromanipulator and electrodes (recording and reference).
- Amplifier and data acquisition system (e.g., Syntech).^[16]
- Air stimulus controller for delivering precise puffs of odorized air.
- Odorant cartridges containing known concentrations of test compounds.

Procedure:

- Antenna Preparation: Excise an antenna from a male moth and mount it between the recording and reference electrodes.
- Stimulus Delivery: Deliver a puff of clean, humidified air over the antenna, followed by a puff of air passed through a cartridge containing the test compound (e.g., **Codlemone**).
- Recording: Record the resulting depolarization (negative voltage change) of the antenna.

- **Data Analysis:** Measure the amplitude of the EAG response in millivolts. Normalize responses to a standard compound (e.g., **Codlemone**) to compare the relative activity of different chemicals. Cross-adaptation experiments, where the antenna is continuously exposed to one compound while being stimulated by another, can determine if different compounds are detected by the same receptor neurons.^[9]

Single Sensillum Recording (SSR)

SSR is a refined electrophysiological technique that allows for the recording of action potentials from individual olfactory sensory neurons (OSNs) housed within a single sensillum on the antenna. This provides detailed information about the specificity of individual neuron types.

Objective: To characterize the response spectra of different types of OSNs on the male coding moth antenna to **Codlemone** and other compounds.

Materials:

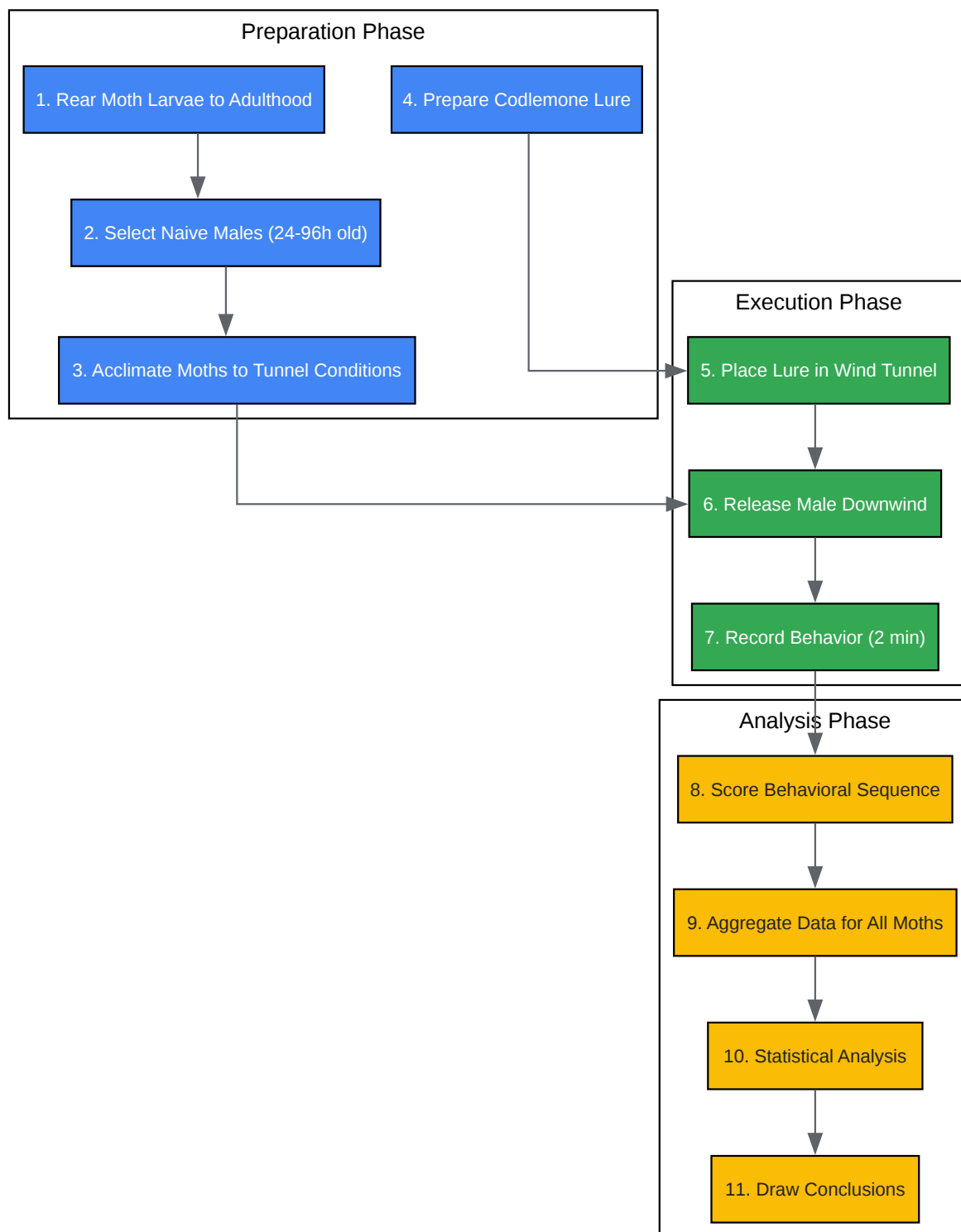
- Same as for EAG, with the addition of a sharpened tungsten recording electrode.

Procedure:

- **Preparation:** A male moth is immobilized, and the antenna is stabilized.
- **Recording:** The tungsten electrode is carefully inserted at the base of a sensillum to make contact with the neuron(s) within.
- **Stimulation and Recording:** A continuous stream of humidified air is passed over the antenna. Puffs of air carrying the test odorants are injected into this airstream. The firing rate (action potentials or "spikes" per second) of the neuron is recorded before, during, and after the stimulus.
- **Data Analysis:** The change in spike frequency in response to the stimulus is quantified. This allows for the classification of neurons based on their sensitivity and specificity to different compounds. For example, studies have identified OSNs specifically tuned to **Codlemone**, while others respond to **codlemone** acetate or the plant volatile α -farnesene.^{[10][16]}

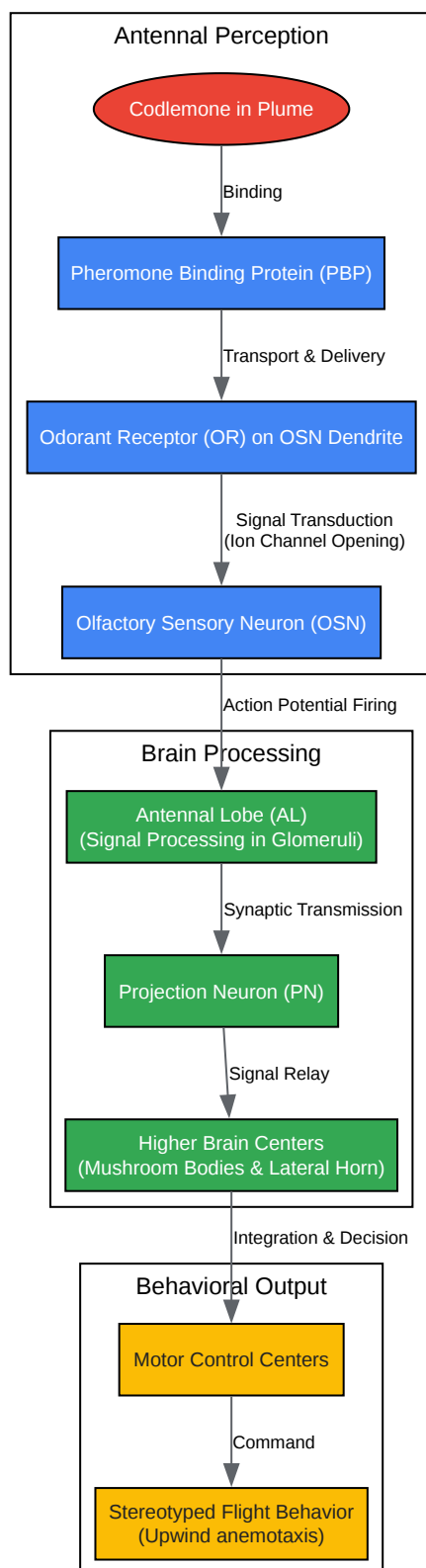
Visualizations of Pathways and Workflows

The following diagrams, generated using the DOT language, illustrate key processes in the study of codling moth behavioral response.



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Caption: Workflow for a wind tunnel bioassay.



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Caption: Pheromone signaling pathway in male codling moth.

The information presented in this guide highlights the complexity of the male codling moth's response to **Codlemone**. From the initial detection at the antenna to the intricate processing in the brain that results in a specific flight pattern, each step offers potential targets for innovative pest control strategies. A thorough understanding of these mechanisms is paramount for the development of next-generation, behavior-modifying pest management tools.

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